

Essential Safety and Operational Guide for Handling (R)-3-Aminoquinuclidine Dihydrochloride

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Compound of Interest

Compound Name: (R)-3-Aminoquinuclidine
dihydrochloride

Cat. No.: B113874

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This guide provides comprehensive safety and logistical information for researchers, scientists, and drug development professionals handling **(R)-3-Aminoquinuclidine dihydrochloride**. Adherence to these procedures is critical for ensuring personal safety and regulatory compliance.

(R)-3-Aminoquinuclidine dihydrochloride is a chemical compound used in the synthesis of pharmaceuticals. It is a solid, typically a white to beige powder, that is harmful if swallowed and can cause skin, eye, and respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **(R)-3-Aminoquinuclidine dihydrochloride**.

Property	Value
Molecular Formula	<chem>C7H14N2·2HCl</chem>
Molecular Weight	199.12 g/mol
Melting Point	>300 °C[1]
Assay	≥98%
Optical Activity	$[\alpha]_{D}^{20} +24^{\circ}$, c = 1 in H ₂ O

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.

PPE Category	Item	Specifications and Usage
Eye and Face Protection	Safety Goggles or Face Shield	Must conform to EN 166 (EU) or OSHA 29 CFR 1910.133 (US) standards. ^[3] Provides protection against dust and splashes.
Hand Protection	Chemical-resistant, impervious gloves	Nitrile rubber gloves are a suitable option. ^[4] Inspect gloves before use and change them frequently, especially if contaminated.
Body Protection	Laboratory Coat or Chemical Protective Suit	Wear a long-sleeved lab coat to protect skin. ^[3] For larger quantities or increased risk of exposure, more extensive protective clothing may be necessary.
Respiratory Protection	N95 Dust Mask or Respirator	Use a NIOSH-approved N95 dust mask to prevent inhalation of the powder. Handle in a well-ventilated area, preferably a chemical fume hood. ^{[2][3]}

Operational Plan: Step-by-Step Handling Procedures

Follow these steps to ensure the safe handling of **(R)-3-Aminoquinuclidine dihydrochloride** from receipt to use.

- Receiving and Inspection:
 - Upon receipt, visually inspect the container for any damage or leaks.

- Verify that the label correctly identifies the contents as **(R)-3-Aminoquinuclidine dihydrochloride**.
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated area.[3][5]
 - Keep away from incompatible materials such as strong oxidizing agents.[3][5]
 - The designated storage class is 11 for combustible solids.
- Weighing and Aliquoting (in a Chemical Fume Hood):
 - Don appropriate PPE before handling the container.
 - Perform all manipulations that may generate dust, such as weighing and transferring, within a certified chemical fume hood to minimize inhalation exposure.
 - Use tools like spatulas to handle the solid. Avoid creating dust clouds.
 - Close the container tightly immediately after use.
- Dissolution and Use:
 - When preparing solutions, slowly add the solid to the solvent to avoid splashing.
 - Ensure the dissolution is performed in a well-ventilated area or fume hood.
 - Clearly label all solutions with the chemical name, concentration, and date of preparation.
- General Hygiene:
 - Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[2][3]
 - Do not eat, drink, or smoke in areas where the chemical is handled or stored.[3][5]
 - Contaminated clothing should be removed and washed before reuse.[2][3]

Disposal Plan: Managing Chemical Waste

Proper disposal of **(R)-3-Aminoquinuclidine dihydrochloride** and its associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:

- Solid Waste: Collect unused **(R)-3-Aminoquinuclidine dihydrochloride** powder and any contaminated disposable materials (e.g., weighing paper, gloves, wipes) in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Collect solutions containing **(R)-3-Aminoquinuclidine dihydrochloride** in a separate, labeled hazardous waste container for liquid chemical waste. Do not pour down the drain.^[5]
- Empty Containers: "Empty" containers that held the chemical should be treated as hazardous waste and disposed of accordingly, as they may retain chemical residue.

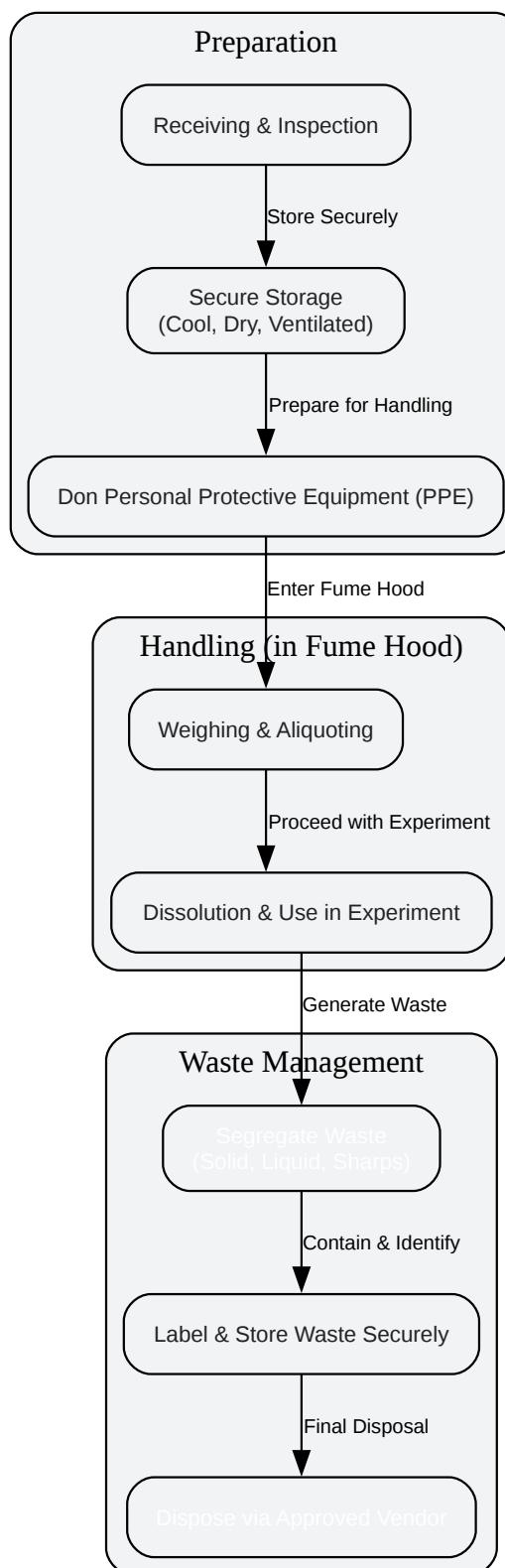
- Labeling and Storage of Waste:

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**(R)-3-Aminoquinuclidine dihydrochloride**".
- Keep waste containers tightly closed and store them in a designated, secure waste accumulation area that is cool, dry, and well-ventilated.

- Final Disposal:

- All chemical waste must be disposed of through a licensed and approved hazardous waste disposal company.^{[2][3]}
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Experimental Workflow and Safety Protocol

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Caption: Workflow for handling **(R)-3-Aminoquinuclidine dihydrochloride**.

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